

# An In-depth Technical Guide to Cyanine3 DBCO Hexafluorophosphate

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## Compound of Interest

Compound Name: *Cyanine3 DBCO hexafluorophosphate*  
Cat. No.: *B15598969*

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## Introduction

Cyanine3 (Cy3) DBCO hexafluorophosphate is a bright, orange-fluorescent dye functionalized with a dibenzocyclooctyne (DBCO) group.<sup>[1][2]</sup> This reagent is a key component in the field of bioorthogonal chemistry, specifically for copper-free click chemistry reactions.<sup>[1][3]</sup> It enables the covalent labeling of azide-modified biomolecules through a strain-promoted alkyne-azide cycloaddition (SPAAC) reaction.<sup>[1][4]</sup> The high fluorescence quantum yield, photostability, and water solubility of Cyanine3 DBCO make it an invaluable tool for a wide range of fluorescence-based detection methods, including the visualization of proteins, glycans, and nucleic acids in both live and fixed cells.<sup>[1][2][5]</sup> This guide provides a comprehensive overview of its properties, detailed experimental protocols, and visual representations of its application.

## Core Properties and Quantitative Data

The functionality of **Cyanine3 DBCO hexafluorophosphate** is underpinned by its distinct chemical and spectral characteristics. The DBCO moiety allows for a highly specific and biocompatible reaction with azide groups, eliminating the need for a cytotoxic copper catalyst, which is a significant advantage for live-cell imaging.<sup>[1][3]</sup> The Cy3 fluorophore is known for its brightness and resistance to photobleaching.<sup>[2][5]</sup>

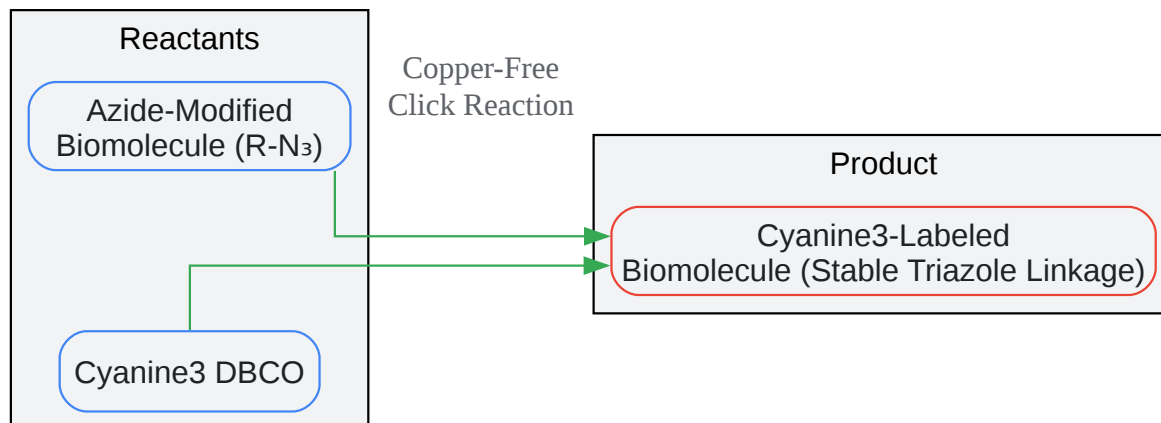
## Physicochemical and Spectroscopic Properties

A summary of the key quantitative data for **Cyanine3 DBCO hexafluorophosphate** is presented in the table below. It is important to note that slight variations in spectral maxima can occur depending on the local chemical environment and the specific supplier.

| Property                              | Value   | References |
|---------------------------------------|---|------------|
| Molecular Formula                     | C <sub>51</sub> H <sub>57</sub> F <sub>6</sub> N <sub>4</sub> O <sub>2</sub> P                    | [6]        |
| Molecular Weight                      | 902.99 g/mol  | [6]        |
| Excitation Maximum (λ <sub>ex</sub> ) | ~555 nm   | [2][6][7]  |
| Emission Maximum (λ <sub>em</sub> )   | ~570 nm   | [2][6][7]  |
| Molar Extinction Coefficient (ε)      | ~150,000 cm <sup>-1</sup> M <sup>-1</sup>   | [2][3][6]  |
| Fluorescence Quantum Yield (Φ)        | ~0.31   | [6][7]     |
| Solubility                            | Good solubility in DMF, DMSO, DCM, and alcohols; practically insoluble in water.                  | [3][6][7]  |
| Storage Conditions                    | Store at -20°C in the dark, desiccated. Can be transported at room temperature for up to 3 weeks. | [6][8]     |

## Reaction Mechanism and Experimental Workflows

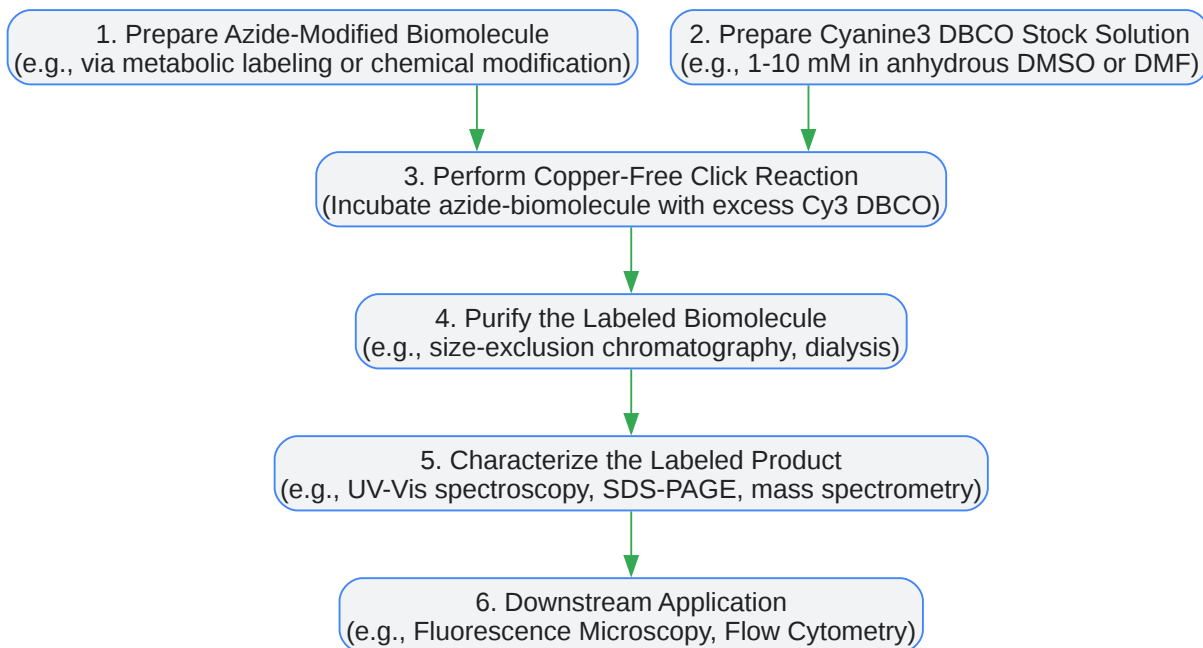
The core of Cyanine3 DBCO's utility lies in the Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) reaction. This reaction is highly specific and forms a stable triazole linkage under physiological conditions.

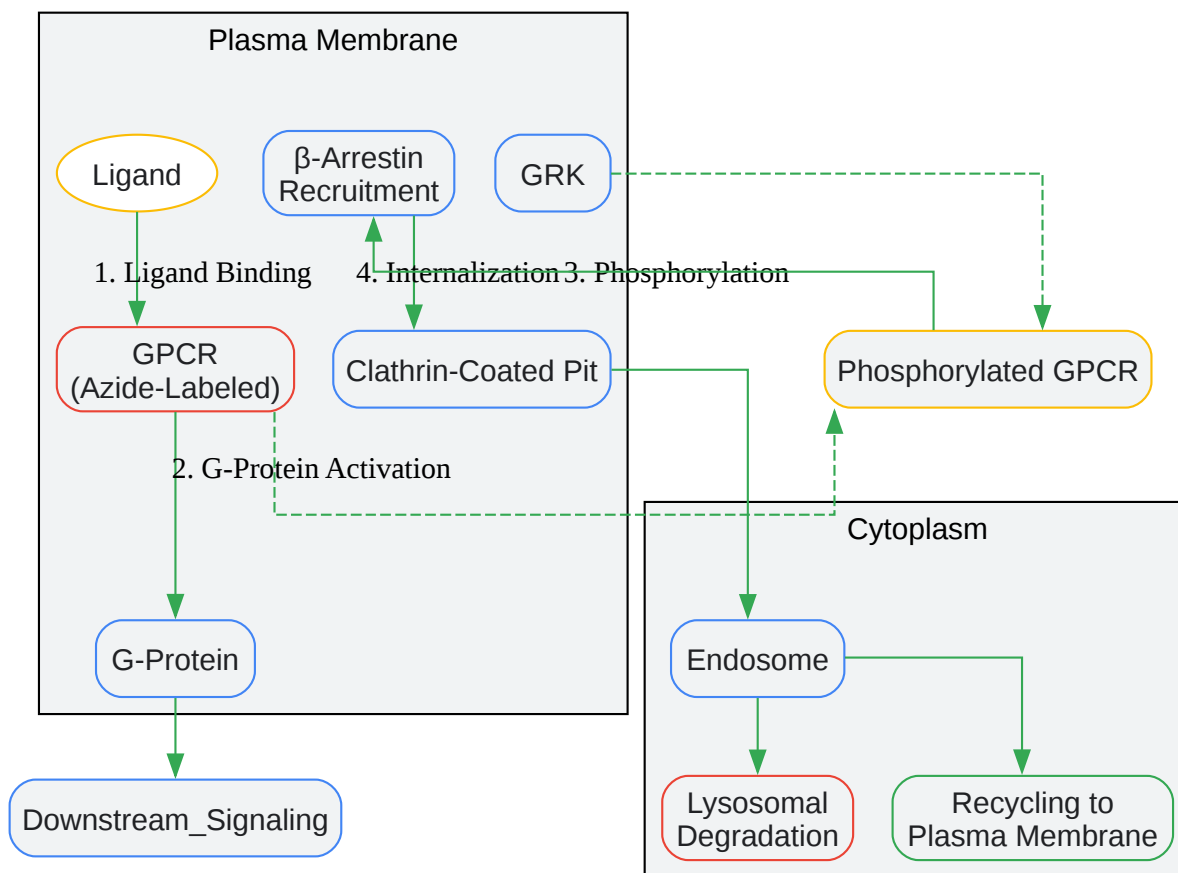


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Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) reaction.

A generalized experimental workflow for labeling biomolecules using Cyanine3 DBCO is depicted below. This workflow typically involves the preparation of the azide-modified target, the click chemistry reaction, and subsequent purification and analysis.





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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]

- 3. [vectorlabs.com](https://vectorlabs.com) [[vectorlabs.com](https://vectorlabs.com)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 6. [lumiprobe.com](https://lumiprobe.com) [[lumiprobe.com](https://lumiprobe.com)]
- 7. Cy3 DBCO, 2692677-79-3 | [BroadPharm](https://broadpharm.com) [[broadpharm.com](https://broadpharm.com)]
- 8. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
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